

Application Notes and Protocols: Disperse Green 9 in Sensor Technology

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Compound of Interest

Compound Name: Disperse green 9

CAS No.: 58979-46-7

Cat. No.: B12378630

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Introduction

Disperse Green 9, a monoazo dye with the chemical formula $C_{16}H_{18}N_6O_5S$, is traditionally used in the textile industry for dyeing polyester fabrics.^{[1][2]} Its molecular structure, featuring an azo group ($-N=N-$), amino and nitro functional groups, and a thiophene ring, presents significant potential for the development of novel sensor technologies.^[1] Azo dyes are known to act as chromogenic and fluorogenic chemosensors, where the interaction with an analyte alters their electronic properties, leading to a detectable change in color or fluorescence.^{[3][4]} This document provides detailed application notes and protocols for leveraging **Disperse Green 9** in the development of new sensors for metal ions and pH.

Principle of Sensing

The sensing mechanism of **Disperse Green 9** is predicated on the interaction of its electron-donating and electron-withdrawing groups with target analytes. The azo bond, in conjunction with the amino and nitro groups, creates a conjugated system that is sensitive to changes in its chemical environment.^[3] Binding of a metal ion or a change in pH can perturb the electron

distribution within the molecule, thereby shifting its maximum absorption wavelength (λ_{max}) or altering its fluorescence emission. This change can be measured using spectrophotometry or spectrofluorometry to quantify the analyte.

Potential Applications

Based on the general behavior of azo dye-based sensors, **Disperse Green 9** is a promising candidate for the development of sensors for:

- **Heavy Metal Ion Detection:** The nitrogen and sulfur atoms in the **Disperse Green 9** molecule can act as potential coordination sites for metal ions.^[4] Sensors for environmentally and biologically relevant metal ions such as Cu^{2+} , Pb^{2+} , Hg^{2+} , and Cd^{2+} could be developed.
- **pH Sensing:** The amino groups and the azo bridge in the dye's structure can be protonated or deprotonated depending on the pH of the medium, leading to distinct color changes.^[5] This makes **Disperse Green 9** a potential candidate for developing colorimetric pH indicators.

Data Presentation

While specific quantitative data for **Disperse Green 9** as a sensor is not yet established, the following tables outline the expected data structure for characterizing its performance based on studies of similar azo dye sensors.^{[6][7]}

Table 1: Spectral Properties of **Disperse Green 9** in the Absence and Presence of Analytes (Hypothetical Data)

Analyte	Concentration (μM)	Absorption λ _{max} (nm)	Molar Absorptivity (ε) (M ⁻¹ cm ⁻¹)	Emission λ _{max} (nm)	Fluorescence Quantum Yield (Φ)
None	-	620	35,000	680	0.15
Cu ²⁺	10	645	45,000	660 (Quenched)	0.05
Pb ²⁺	10	635	40,000	675 (Quenched)	0.08
pH 4	-	590	30,000	690	0.12
pH 10	-	630	38,000	675	0.18

Table 2: Sensor Performance Characteristics for Metal Ion Detection (Hypothetical Data)

Metal Ion	Linear Range (μM)	Limit of Detection (LOD) (μM)	Selectivity (Interfering Ions)	Binding Constant (K) (M ⁻¹)
Cu ²⁺	0.1 - 20	0.05	High (Minimal interference from Na ⁺ , K ⁺ , Ca ²⁺ , Mg ²⁺)	1.5 x 10 ⁵
Pb ²⁺	0.5 - 50	0.2	Moderate (Some interference from Cd ²⁺)	8.0 x 10 ⁴

Experimental Protocols

The following are detailed protocols for the synthesis of a **Disperse Green 9**-based sensor and its application in metal ion and pH detection. These are generalized protocols adapted from literature on azo dye sensors.[\[3\]](#)[\[8\]](#)[\[9\]](#)

Protocol 1: Synthesis of Disperse Green 9

Materials:

- 2-Amino-3,5-dinitrothiophene
- 3-Acetylamino-N,N-diethylaniline
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium acetate
- Ethanol
- Distilled water

Procedure:

- Diazotization:
 1. Dissolve 2-Amino-3,5-dinitrothiophene in a mixture of concentrated HCl and water.
 2. Cool the solution to 0-5 °C in an ice bath.
 3. Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5 °C.
 4. Stir the mixture for 30 minutes to ensure complete formation of the diazonium salt.
- Coupling Reaction:
 1. Dissolve 3-Acetylamino-N,N-diethylaniline in ethanol.
 2. Cool this solution to 0-5 °C.
 3. Slowly add the freshly prepared diazonium salt solution to the solution of the coupling component with constant stirring.

4. Adjust the pH of the reaction mixture to 4-5 by adding a saturated solution of sodium acetate to promote the coupling reaction.
 5. Continue stirring the mixture in the ice bath for 2-3 hours.
- Isolation and Purification:
 1. Filter the precipitated **Disperse Green 9** dye.
 2. Wash the solid product with cold distilled water to remove any unreacted starting materials and salts.
 3. Recrystallize the crude product from a suitable solvent (e.g., ethanol/water mixture) to obtain the pure dye.
 4. Dry the purified **Disperse Green 9** under vacuum.

Protocol 2: Colorimetric Detection of Metal Ions

Materials:

- **Disperse Green 9** stock solution (1 mM in a suitable solvent like DMSO or ethanol)
- Stock solutions of various metal ions (e.g., CuCl_2 , $\text{Pb}(\text{NO}_3)_2$, etc.) of known concentrations
- Buffer solution (e.g., HEPES or Tris-HCl, pH 7.4)
- UV-Vis Spectrophotometer

Procedure:

- Prepare a series of solutions containing a fixed concentration of **Disperse Green 9** (e.g., 10 μM) in the buffer.
- Add increasing concentrations of the target metal ion to these solutions.
- Incubate the solutions for a short period (e.g., 5-10 minutes) at room temperature to allow for complex formation.

- Record the UV-Vis absorption spectra of each solution over a relevant wavelength range (e.g., 400-800 nm).
- Plot the change in absorbance at the λ_{max} against the metal ion concentration to determine the sensitivity and linear range.
- To assess selectivity, repeat the experiment with other potentially interfering metal ions at the same concentration.

Protocol 3: Fluorometric pH Sensing

Materials:

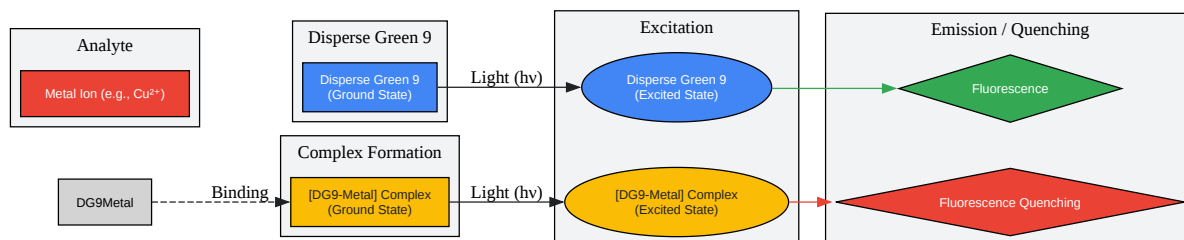
- **Disperse Green 9** stock solution (1 mM in a suitable solvent)
- A series of buffer solutions with a wide range of pH values (e.g., pH 2 to 12)
- Spectrofluorometer

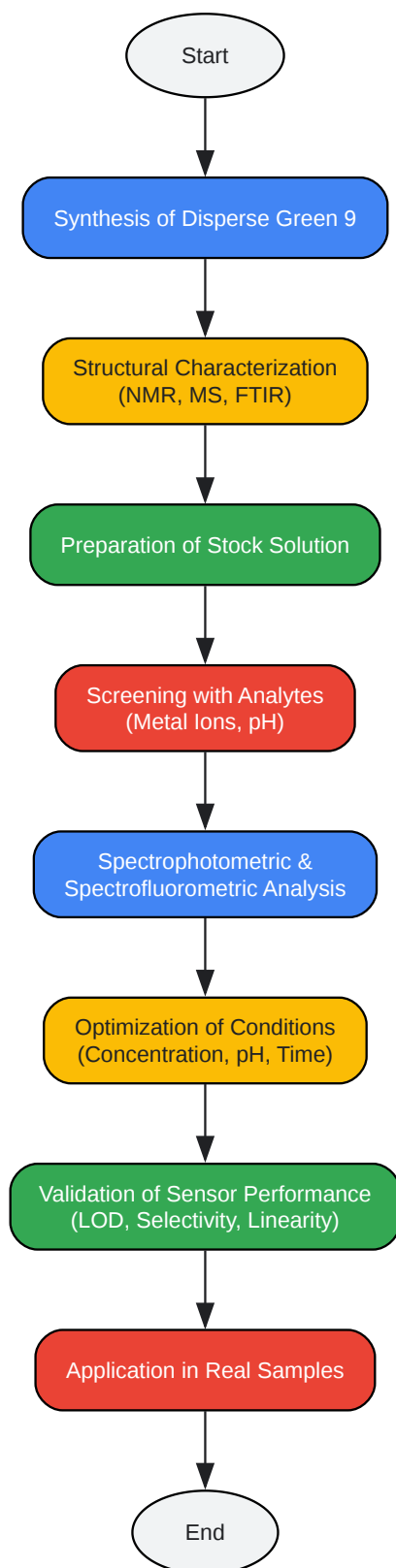
Procedure:

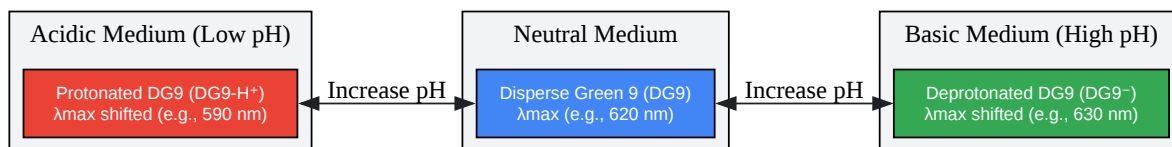
- Prepare a set of solutions by adding a small aliquot of the **Disperse Green 9** stock solution to each buffer solution to achieve a final dye concentration of, for example, 1 μM .
- Record the fluorescence emission spectra of each solution at a suitable excitation wavelength (determined from the absorption spectrum).
- Plot the fluorescence intensity at the emission maximum against the pH value to generate a pH titration curve.
- The linear portion of this curve will indicate the effective pH sensing range of **Disperse Green 9**.

Visualizations

Signaling Pathway for Metal Ion Detection







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